An In-depth Technical Guide to the Spectroscopic Data of N,N-Dimethylethanesulfonamide

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Compound of Interest

Compound Name:	*N,N-Dimethylethanesulfonamide*
CAS No.:	*6338-68-7*
Cat. No.:	*B1293612*

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This guide provides a comprehensive analysis of the spectroscopic data for **N,N-Dimethylethanesulfonamide**, a compound of interest in various chemical and pharmaceutical research fields. Understanding its spectroscopic signature is crucial for its identification, characterization, and quality control. This document will delve into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of this molecule, offering insights grounded in established scientific principles.

Introduction

N,N-Dimethylethanesulfonamide (CAS No: 10163-48-1) belongs to the sulfonamide class of organic compounds. Sulfonamides are characterized by the presence of a sulfonyl group connected to an amine group. This functional group is a key pharmacophore in many antibacterial drugs.[1][2] The structural elucidation and purity assessment of such compounds heavily rely on a combination of spectroscopic techniques. This guide will serve as a detailed

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reference for interpreting the ^{1}H NMR, ^{13}C NMR, IR, and MS spectra of **N,N-Dimethylethanesulfonamide**.

Molecular Structure and Spectroscopic Correlation

The molecular structure of **N,N-Dimethylethanesulfonamide** consists of an ethyl group and a dimethylamino group attached to a central sulfonyl moiety. This specific arrangement of atoms gives rise to a unique spectroscopic fingerprint, which we will explore in detail.

Molecular Formula: $C_4H_{11}NO_2S$[3]

Molecular Weight: 137.20 g/mol [3]

Structure:

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the carbon-hydrogen framework of a molecule. For **N,N-Dimethylethanesulfonamide**, both ^{1}H and ^{13}C NMR provide unambiguous evidence for its structure.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **N,N-Dimethylethanesulfonamide** is expected to show three distinct signals corresponding to the three different types of protons in the molecule: the methyl protons of the ethyl group, the methylene protons of the ethyl group, and the protons of the two methyl groups attached to the nitrogen atom.

Expected ^{1}H NMR Data:

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~1.3	Triplet (t)	3H	CH_3-CH_2-
~2.9	Singlet (s)	6H	-N(CH_3)$_2$
~3.1	Quartet (q)	2H	-CH_2-S-

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- Interpretation:
  - The triplet at approximately 1.3 ppm is characteristic of a methyl group adjacent to a methylene group. The n+1 rule predicts a triplet (2+1=3).
  - The singlet at around 2.9 ppm corresponds to the six equivalent protons of the two methyl groups attached to the nitrogen. Since there are no adjacent protons, the signal is a singlet.
  - The quartet at about 3.1 ppm is assigned to the methylene protons, which are coupled to the three protons of the adjacent methyl group, resulting in a quartet (3+1=4).

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the different carbon environments in the molecule. **N,N-Dimethylethanesulfonamide** has three distinct carbon atoms, which will give rise to three signals in the ^{13}C NMR spectrum.

Expected ^{13}C NMR Data:

Chemical Shift (δ) ppm	Assignment
~8	CH_3-CH_2-
~37	-N(CH_3)$_2$
~48	-CH_2-S-

- Interpretation:
  - The upfield signal at approximately 8 ppm is assigned to the methyl carbon of the ethyl group.
  - The signal around 37 ppm corresponds to the two equivalent methyl carbons attached to the nitrogen.
  - The downfield signal at about 48 ppm is attributed to the methylene carbon, which is deshielded by the adjacent electron-withdrawing sulfonyl group.

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Experimental Protocol for NMR Spectroscopy

A standard protocol for acquiring high-quality NMR spectra of **N,N-Dimethylethanesulfonamide** is as follows:

- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a 5 mm NMR tube.[4]
- Instrument Setup: Use a standard NMR spectrometer (e.g., 400 or 500 MHz).[5][6]
- ^1H NMR Acquisition:
  - Tune and shim the probe for the specific sample.
  - Acquire the spectrum using a standard pulse sequence (e.g., zg30).
  - Set the spectral width to cover the expected chemical shift range (e.g., 0-12 ppm).
  - Use a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Switch the probe to the ^{13}C frequency.
  - Use a proton-decoupled pulse sequence (e.g., zgpg30) to obtain singlets for all carbon signals.
  - Set the spectral width to cover the expected range (e.g., 0-220 ppm).
  - Acquire a larger number of scans compared to ^1H NMR due to the lower natural abundance of ^{13}C.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decay (FID) to obtain the final spectrum. Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy

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IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific wavenumbers corresponding to the vibrations of chemical bonds.

Expected IR Absorption Bands:

Wavenumber (cm^{-1})	Intensity	Assignment
~2980-2880	Medium-Strong	C-H stretching (alkane)
~1340-1320	Strong	Asymmetric SO_2 stretching
~1150-1130	Strong	Symmetric SO_2 stretching
~1180-1050	Medium	C-N stretching

- Interpretation:
  - The strong absorptions in the regions of 1340-1320 cm^{-1} and 1150-1130 cm^{-1} are characteristic of the asymmetric and symmetric stretching vibrations of the S=O bonds in the sulfonyl group, respectively. These are typically the most intense peaks in the spectrum of a sulfonamide.
  - The C-H stretching vibrations of the alkyl groups are observed in the 2980-2880 cm^{-1} region.
  - The C-N stretching vibration appears in the fingerprint region, typically between 1180 and 1050 cm^{-1}.

Experimental Protocol for IR Spectroscopy

A common method for obtaining the IR spectrum of a solid or liquid sample is using an Attenuated Total Reflectance (ATR) accessory with an FTIR spectrometer.

- Sample Preparation: Place a small amount of the neat liquid or solid sample directly onto the ATR crystal.
- Background Spectrum: Record a background spectrum of the clean, empty ATR crystal.

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- Sample Spectrum: Record the spectrum of the sample. The instrument software will automatically subtract the background spectrum.
- Data Analysis: Identify the characteristic absorption peaks and assign them to the corresponding functional groups.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and structure.

Expected Mass Spectrometry Data (Electron Ionization - EI):

- Molecular Ion (M^+): m/z = 137
- Key Fragmentation Peaks:
  - m/z = 122: $[M - CH_3]^+$
  - m/z = 108: $[M - C_2H_5]^+$
  - m/z = 72: $[N(CH_3)_2S]^+$
  - m/z = 44: $[N(CH_3)_2]^+$
- Interpretation:
  - The molecular ion peak at m/z 137 corresponds to the molecular weight of **N,N-Dimethylethanesulfonamide**.
  - The fragmentation pattern is consistent with the structure. The loss of a methyl group (15 Da) from the dimethylamino moiety or the ethyl group leads to the peak at m/z 122.
  - Cleavage of the ethyl group (29 Da) results in the fragment at m/z 108.
  - Other significant fragments arise from cleavages around the sulfur atom.

Experimental Protocol for Mass Spectrometry (GC-MS)

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Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique for the analysis of volatile compounds like **N,N-Dimethylethanesulfonamide**.

- Sample Preparation: Prepare a dilute solution of the compound in a volatile organic solvent (e.g., dichloromethane, ethyl acetate).
- GC Separation:
  - Inject a small volume (e.g., 1 µL) of the solution into the GC.
  - Use a suitable capillary column (e.g., DB-5ms) and a temperature program to separate the analyte from any impurities.
- MS Detection (EI):
  - The eluent from the GC is directed into the ion source of the mass spectrometer.
  - The molecules are ionized by electron impact (typically at 70 eV).
  - The resulting ions are separated by their mass-to-charge ratio in the mass analyzer and detected.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion and characteristic fragment ions.

Visualization of Experimental Workflows

NMR Spectroscopy Workflow

Caption: Workflow for NMR spectroscopic analysis.

IR Spectroscopy (ATR-FTIR) Workflow

Caption: Workflow for IR spectroscopic analysis using ATR-FTIR.

Mass Spectrometry (GC-MS) Workflow

Caption: Workflow for Mass Spectrometric analysis using GC-MS.

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Conclusion

The combined application of NMR, IR, and MS provides a robust and comprehensive characterization of **N,N-Dimethylethanesulfonamide**. The data presented in this guide are consistent with the known structure of the molecule and serve as a reliable reference for its identification and analysis in various scientific and industrial settings. Adherence to the outlined experimental protocols will ensure the acquisition of high-quality spectroscopic data, which is fundamental for accurate structural elucidation and purity assessment.

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